

Safety, handling, and MSDS for 4-Chloro-1H-indazol-5-amine

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Compound of Interest

Compound Name: 4-Chloro-1H-indazol-5-amine

Cat. No.: B1373403

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An In-Depth Technical Guide to the Safe Handling of **4-Chloro-1H-indazol-5-amine**

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This document provides a comprehensive technical overview of **4-Chloro-1H-indazol-5-amine** (CAS No: 1082041-33-5), a crucial heterocyclic building block in medicinal chemistry and drug development. Adherence to rigorous safety and handling protocols is paramount to mitigate risks and ensure the integrity of research outcomes. This guide synthesizes critical data from Safety Data Sheets (SDS) and established chemical safety practices to offer a field-proven perspective on managing this compound in a laboratory setting.

Compound Profile and Hazard Identification

A foundational understanding of a compound's identity and inherent hazards is the first step in a robust safety protocol. Misidentification or underestimation of risk can lead to significant safety events.

Chemical Identity

| Parameter | Value | Source(s) |
|-------------------|--|-----------|
| Chemical Name | 4-Chloro-1H-indazol-5-amine | [1][2][3] |
| Synonym(s) | 5-Amino-4-chloro-1H-indazole | [3][4] |
| CAS Number | 1082041-33-5 | [2][3][4] |
| Molecular Formula | C ₇ H ₆ ClN ₃ | [2][4] |
| Molecular Weight | 167.60 g/mol | [3][4] |

GHS Hazard Classification: A Causal Analysis


4-Chloro-1H-indazol-5-amine is classified under the Globally Harmonized System (GHS) with specific hazard statements that dictate its handling procedures. The "Warning" signal word indicates a moderate level of hazard.[2][4]

| Hazard Statement | GHS Code | Rationale and Implications for Researchers |
|----------------------------------|----------|---|
| Harmful if swallowed | H302 | Indicates acute oral toxicity. Ingestion can lead to systemic adverse effects. This necessitates strict controls to prevent oral intake, including a prohibition on eating, drinking, or smoking in the lab.[1][2][4][5] |
| Causes skin irritation | H315 | The compound can cause local inflammation, redness, and discomfort upon dermal contact. This mandates the use of appropriate chemical-resistant gloves and lab coats to prevent skin exposure.[1][4][5] |
| Causes serious eye irritation | H319 | Direct contact with the eyes can result in significant irritation, potentially leading to damage. The use of chemical safety goggles is non-negotiable when handling this solid or its solutions.[1][4][5] |
| May cause respiratory irritation | H335 | As a fine powder, the compound can be easily aerosolized. Inhalation may irritate the nose, throat, and lungs, leading to respiratory discomfort. All handling of the solid should occur in a certified chemical fume hood or a ventilated enclosure to |

minimize inhalation risk.[1][2]

[4][5]

Hazard Pictogram:

 alt text

GHS07: Exclamation Mark

Exposure Control and Personal Protective Equipment (PPE)

The principle of "As Low As Reasonably Achievable" (ALARA) for chemical exposure is the cornerstone of laboratory safety. This is accomplished through a combination of engineering controls and appropriate PPE.

Engineering Controls

The primary line of defense is to handle the chemical within a controlled environment.

- Chemical Fume Hood: All weighing and transfer operations involving the solid powder must be conducted in a properly functioning chemical fume hood to control airborne dust.
- Ventilation: Ensure the laboratory is well-ventilated to dilute any fugitive emissions.[6][7]
- Safety Stations: An operational safety shower and eyewash station must be readily accessible in the immediate vicinity of the handling area.[6]

Personal Protective Equipment (PPE) Protocol

PPE is the final barrier between the researcher and the chemical. Its selection must be deliberate and based on the specific hazards.

Caption: Mandatory PPE for handling **4-Chloro-1H-indazol-5-amine**.

- Eye/Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[8]

- Skin Protection:
 - Gloves: Compatible chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use. Use proper glove removal technique to avoid skin contamination.[\[6\]](#)[\[7\]](#)
 - Clothing: A long-sleeved laboratory coat is required. Additional protective clothing may be necessary for large-scale operations.[\[6\]](#)
- Respiratory Protection: A government-approved respirator (e.g., NIOSH-approved) should be used if a fume hood is not available or if dust concentrations are expected to be high.[\[6\]](#)[\[9\]](#) However, reliance on respirators should be secondary to implementing proper engineering controls.

Handling, Storage, and Emergency Procedures

A self-validating safety system involves not just preparation but also a clear, rehearsed plan for deviations from normal operations, such as spills or exposures.

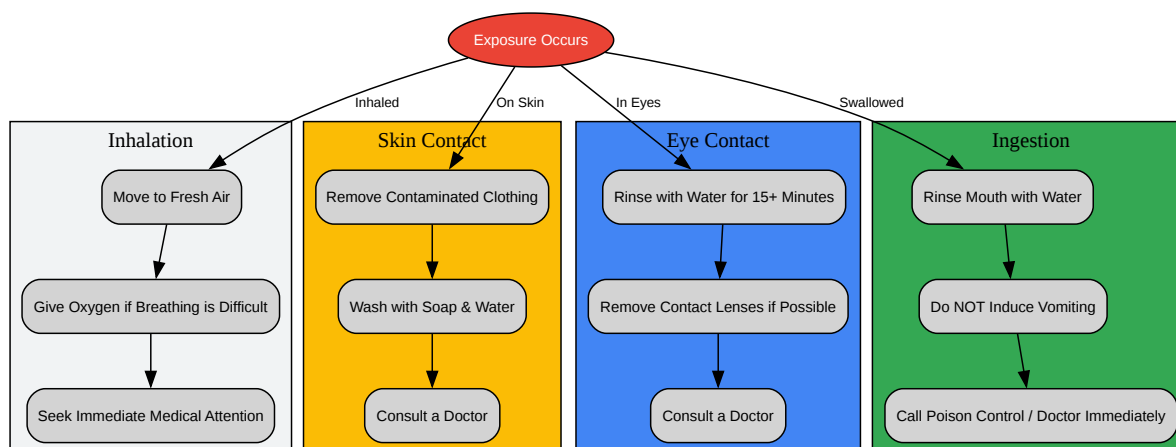
Prudent Handling and Storage Protocols

- Handling:
 - Wash hands thoroughly after handling, even if gloves were worn.[\[4\]](#)[\[10\]](#)
 - Avoid the formation and inhalation of dust.[\[4\]](#)[\[9\]](#)
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[4\]](#)[\[7\]](#)
 - Use only in a well-ventilated area, preferably a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Storage:
 - Keep the container tightly closed to prevent moisture absorption and contamination.[\[4\]](#)[\[10\]](#)
 - Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[7\]](#)[\[8\]](#)

- Store locked up to restrict access to authorized personnel only.[4][5] Some suppliers recommend storage under an inert atmosphere at room temperature or refrigerated (2–8 °C).[2][11]

First Aid Measures: A Step-by-Step Response

Immediate and correct first aid can significantly reduce the severity of an injury from chemical exposure. Always show the Safety Data Sheet to attending medical personnel.[6][12]



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Caption: First aid response workflow for exposure incidents.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][9][13]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water. Consult a doctor if irritation develops or persists.[4][9][13]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[4\]](#)[\[9\]](#)[\[14\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth thoroughly with water. Call a physician or Poison Control Center immediately.[\[4\]](#)[\[9\]](#)[\[14\]](#)

Accidental Release and Firefighting

- Spill Response:
 - Evacuate personnel from the area.
 - Ensure adequate ventilation.
 - Wear full PPE, including respiratory protection.
 - Avoid creating dust. Carefully sweep or scoop up the spilled solid material.
 - Place the material into a suitable, closed, and labeled container for disposal.[\[9\]](#)
 - Do not let the chemical enter drains or waterways.[\[6\]](#)[\[9\]](#)
- Firefighting:
 - Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[\[4\]](#)[\[9\]](#)
 - Hazards from Combustion: Fire may produce irritating and toxic gases, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen chloride gas.[\[9\]](#)[\[15\]](#)
 - Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[9\]](#)

Technical Data for Safe Use

Stability and Reactivity

- **Chemical Stability:** The compound is stable under recommended storage conditions.[\[9\]](#)
- **Incompatible Materials:** While specific data for this molecule is limited, related indazole structures are known to be incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[9\]](#) Avoid these materials to prevent vigorous or exothermic reactions.
- **Hazardous Decomposition:** Upon thermal decomposition, it can emit toxic fumes including hydrogen chloride, nitrogen oxides, and carbon oxides.[\[9\]](#)[\[10\]](#)

Toxicological and Ecological Information

- **Toxicology:** The toxicological properties have not been fully investigated.[\[9\]](#) The primary known effects are acute oral toxicity and irritation to the skin, eyes, and respiratory system as indicated by the H-statements.
- **Ecotoxicity:** No specific data is available regarding the ecological impact of this compound. It should be handled in a manner that prevents its release into the environment, as its effects on aquatic and terrestrial life are unknown.[\[6\]](#)[\[9\]](#)

Disposal Considerations

All chemical waste must be managed in accordance with federal, state, and local regulations.

- **Product:** Dispose of this material as hazardous waste. Contact a licensed professional waste disposal service.[\[4\]](#)[\[10\]](#)
- **Contaminated Packaging:** Dispose of the container as unused product. Do not reuse empty containers.[\[16\]](#)

Conclusion

4-Chloro-1H-indazol-5-amine is a valuable reagent for drug discovery, but its use demands a disciplined and informed approach to safety. The causality behind each safety protocol—from wearing goggles to prevent serious eye irritation to using a fume hood to mitigate respiratory exposure—must be understood and respected by all laboratory personnel. By integrating these expert-derived protocols and maintaining a constant state of vigilance, researchers can handle this compound effectively and safely, ensuring both personal well-being and the integrity of their scientific work.

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